Topic: Potential Applications of 6,8-Dimethylquinoline Hydrochloride in Research

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Compound of Interest

Compound Name:	*6,8-Dimethylquinoline hydrochloride*
CAS No.:	*1255574-45-8*
Cat. No.:	*B567975*

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Foreword

The quinoline scaffold represents one of the most vital "privileged structures" in medicinal chemistry and materials science.[1][2] Its rigid, bicyclic aromatic system is a versatile template that can be functionalized to fine-tune electronic, steric, and pharmacokinetic properties.[3] This guide focuses on a specific, yet underexplored, derivative: **6,8-Dimethylquinoline hydrochloride**. While direct literature on this precise molecule is nascent, a comprehensive analysis of its structural class allows us to delineate a clear and promising roadmap for its investigation. This document serves as a technical primer for researchers, offering hypothesized applications, detailed experimental frameworks, and the scientific rationale needed to unlock its potential.

Core Molecular Profile of 6,8-Dimethylquinoline Hydrochloride

6,8-Dimethylquinoline is a derivative of quinoline where methyl groups are substituted at the 6th and 8th positions of the benzene ring portion of the scaffold. The hydrochloride salt form is

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typically supplied to enhance aqueous solubility, a critical attribute for biological testing.

- Molecular Formula: $C_{11}H_{11}N \cdot HCl$[4]
- Molecular Weight: 193.68 g/mol [4]
- CAS Number: 1255574-45-8[4]

The addition of two methyl groups is not trivial. These electron-donating groups can influence the electron density of the aromatic system, potentially enhancing its interaction with biological targets or metal surfaces. Furthermore, their positions may provide steric hindrance that could confer selectivity for specific enzyme binding pockets or influence its metabolic profile.

Figure 1: Structure of **6,8-Dimethylquinoline Hydrochloride**.

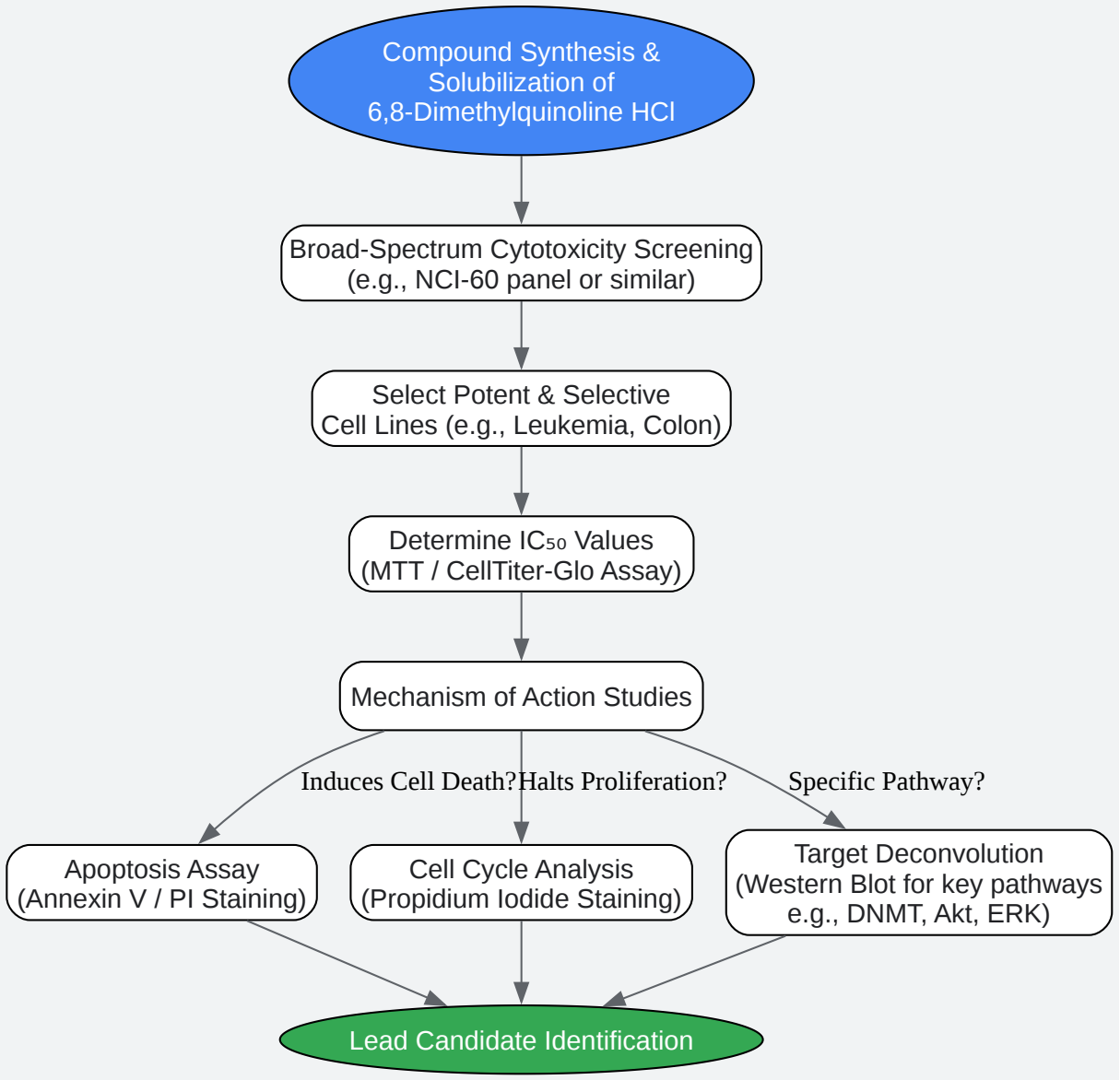
Potential Application I: Anticancer Drug Discovery

The quinoline motif is the core of numerous approved and investigational anticancer agents.[5][6] These compounds can exert their effects through diverse mechanisms, including DNA binding, inhibition of critical enzymes like topoisomerases, and disruption of carcinogenic signaling pathways such as EGFR, c-Met, and PI3K.[1][7] Notably, a study on 6,8-disubstituted quinolines found that derivatives like 6,8-dimethoxyquinoline exhibited significant anticancer activities, providing a strong rationale for investigating the 6,8-dimethyl analogue.[8]

Investigational Workflow: From Screening to Mechanistic Insight

A logical, phased approach is critical to efficiently evaluate the anticancer potential of a new chemical entity. The workflow below outlines a standard cascade used in preclinical drug discovery.

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Figure 2: Proposed workflow for anticancer evaluation.

Protocol: Cell Viability Assessment via MTT Assay

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This protocol determines the concentration of the compound that inhibits cell growth by 50% (IC_{50}), a key metric of potency.

- Cell Culture: Seed human cancer cells (e.g., HCT116 colorectal carcinoma or U937 leukemia) in 96-well plates at a density of 5,000 cells/well.[9] Allow cells to adhere and resume logarithmic growth for 24 hours.
- Compound Preparation: Prepare a 10 mM stock solution of **6,8-Dimethylquinoline hydrochloride** in DMSO. Perform serial dilutions in complete culture medium to create a range of final concentrations (e.g., 0.01 to 100 µM).
- Treatment: Remove the old medium from the cells and add 100 µL of the medium containing the various compound concentrations. Include a vehicle control (DMSO only) and a positive control (e.g., Doxorubicin).[10] Incubate for 48-72 hours.
- MTT Addition: Add 10 µL of 5 mg/mL MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 4 hours at 37°C. Live cells with active mitochondria will reduce the yellow MTT to purple formazan crystals.
- Solubilization: Carefully remove the medium and add 100 µL of DMSO to each well to dissolve the formazan crystals.
- Data Acquisition: Measure the absorbance at 570 nm using a microplate reader.
- Analysis: Normalize the absorbance values to the vehicle control to determine the percentage of cell viability. Plot viability against compound concentration (log scale) and use non-linear regression to calculate the IC_{50} value.

Causality Behind Choices:

- Cell Lines: HCT116 and U937 are chosen as they are well-characterized and frequently used in studies of quinoline derivatives, allowing for better comparison of results.[9]
- MTT Reagent: The MTT assay is a robust, inexpensive, and widely accepted method for initial cytotoxicity screening, directly linking metabolic activity to cell viability.[11][12]

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- Controls: A vehicle control is essential to ensure the solvent (DMSO) has no effect, while a positive control (Doxorubicin) validates that the assay system is responsive to cytotoxic agents.[10]

Potential Application II: Antimicrobial Research

Quinolines are foundational to antimicrobial therapy, with fluoroquinolones being a prominent class of antibiotics.[5] Their derivatives have demonstrated broad-spectrum activity against bacteria and fungi.[13][14] The mechanism often involves inhibiting essential bacterial processes, making them valuable leads in an era of growing antimicrobial resistance.[13] A quinoline derivative, HT61, has shown effectiveness against Staphylococcus aureus biofilms, a notoriously difficult-to-treat bacterial state.[15]

Protocol: Determination of Minimum Inhibitory Concentration (MIC)

The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism. It is the gold standard for assessing antimicrobial potency.

- Inoculum Preparation: Culture bacterial strains (e.g., Gram-positive S. aureus ATCC 29213 and Gram-negative E. coli ATCC 25922) overnight in Mueller-Hinton Broth (MHB). Dilute the culture to achieve a final concentration of 5 x 10^5 colony-forming units (CFU)/mL.

- Compound Dilution: In a 96-well plate, perform a two-fold serial dilution of **6,8-Dimethylquinoline hydrochloride** in MHB, starting from a high concentration (e.g., 256 µg/mL).

- Inoculation: Add the prepared bacterial inoculum to each well. Include a positive control (bacteria with no compound) and a negative control (broth only).

- Incubation: Incubate the plate at 37°C for 18-24 hours.

- Analysis: Determine the MIC by visually identifying the lowest concentration well with no turbidity (no bacterial growth). This can be confirmed by reading the optical density at 600 nm.

Causality Behind Choices:

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- Bacterial Strains: Using both a Gram-positive (S. aureus) and a Gram-negative (E. coli) strain provides crucial information on the compound's spectrum of activity.[13]
- Mueller-Hinton Broth: This is the standardized medium for routine antimicrobial susceptibility testing as recommended by clinical laboratory standards institutes.
- Standardized Inoculum: A precise starting concentration of bacteria is critical for the reproducibility and accuracy of the MIC value.

Potential Application III: Materials Science & Corrosion Inhibition

Organic heterocyclic compounds, particularly those containing nitrogen and π-electrons like quinoline, are highly effective corrosion inhibitors for metals in acidic environments.[16][17] Their mechanism involves adsorbing onto the metal surface, forming a protective barrier that impedes both anodic and cathodic reactions.[18] The electron-donating methyl groups and high electron density of the 6,8-Dimethylquinoline structure make it an excellent candidate for this application.[19]

Data Presentation: Evaluating Inhibition Efficiency

The effectiveness of a corrosion inhibitor is quantified by its Inhibition Efficiency (IE%). While specific data for **6,8-Dimethylquinoline hydrochloride** is not yet published, research on related compounds demonstrates high efficacy. The table below illustrates how such data would be presented.

Inhibitor	Metal	Corrosive Medium	Inhibitor Conc. (M)	Inhibition Efficiency (IE%)
Quinoline Derivative L1	Carbon Steel	1 M HCl	1×10^{-3}	>90%[18]
Quinaldic Acid	Mild Steel	0.5 M HCl	1×10^{-3}	~85%[17]
6,8-Dimethylquinoline HCl	Mild Steel	1 M HCl	(Hypothetical)	(To Be Determined)

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Table 1: Example format for summarizing corrosion inhibition data.

Experimental Approach (Weight Loss Method):

- Coupon Preparation: Prepare pre-weighed mild steel coupons of a known surface area.
- Immersion: Immerse the coupons in a 1 M HCl solution with and without various concentrations of **6,8-Dimethylquinoline hydrochloride**.
- Exposure: Maintain the immersion for a set period (e.g., 6 hours) at a constant temperature.
- Analysis: Remove, clean, and re-weigh the coupons. The weight loss is used to calculate the corrosion rate and the Inhibition Efficiency using standard formulas.[17]

Causality Behind Choices:

- Weight Loss Method: It is a simple, direct, and reliable method for determining corrosion rates and inhibitor efficiency.[17]
- 1 M HCl: Strong acidic media are common in industrial processes like acid pickling and are a standard environment for testing inhibitor performance.[18]

Conclusion and Future Trajectory

6,8-Dimethylquinoline hydrochloride is a molecule of significant latent potential. Based on a robust foundation of research into the broader quinoline class and closely related analogues, it stands as a prime candidate for investigation in oncology, antimicrobial discovery, and materials science. The experimental frameworks provided in this guide offer a clear path for researchers to begin systematically evaluating its properties. Future work should focus not only on these primary applications but also on developing synthetic routes to create a library of derivatives, enabling crucial structure-activity relationship (SAR) studies that are the cornerstone of modern drug and materials development.

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